

# Molecular structure and IUPAC name of 2,3,6-Trichloroaniline

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2,3,6-Trichloroaniline

Cat. No.: B1582215

[Get Quote](#)

An In-depth Technical Guide to **2,3,6-Trichloroaniline**: Structure, Properties, and Synthesis

## Introduction

**2,3,6-Trichloroaniline** is a halogenated aromatic amine, a member of the chloroaniline family of compounds. As with its isomers, its chemical behavior is dictated by the interplay between the electron-donating amino group (-NH<sub>2</sub>) and the electron-withdrawing chlorine atoms (-Cl) substituted on the benzene ring. This guide offers a detailed examination of the molecular architecture, physicochemical characteristics, synthetic pathways, and applications of **2,3,6-Trichloroaniline**, providing essential insights for researchers, chemists, and professionals in drug development and materials science. Its primary role is as a versatile chemical intermediate, serving as a foundational building block for more complex molecules in various industries.<sup>[1]</sup>

## Molecular Structure and IUPAC Nomenclature

The systematic name for this compound, according to the International Union of Pure and Applied Chemistry (IUPAC), is **2,3,6-Trichloroaniline**. The name precisely describes a benzene ring substituted with an aniline functional group, with chlorine atoms located at positions 2, 3, and 6 relative to the amino group, which is assigned position 1.

Key Structural Features:

- Molecular Formula: C<sub>6</sub>H<sub>4</sub>Cl<sub>3</sub>N<sup>[2]</sup>

- Molecular Weight: 196.46 g/mol [3]
- CAS Number: 88963-39-7[2]

The substitution pattern is asymmetric. The chlorine atoms at positions 2 and 6 (ortho positions) exert significant steric hindrance around the amino group. This steric crowding, combined with the electronic effects of the three chlorine atoms, profoundly influences the molecule's basicity, nucleophilicity, and overall reactivity compared to aniline or other trichloroaniline isomers.

## Molecular Structure Diagram

Caption: 2D structure of **2,3,6-Trichloroaniline** with IUPAC numbering.

## Physicochemical Properties

The physical and chemical properties of **2,3,6-Trichloroaniline** are crucial for its handling, storage, and application in chemical synthesis.

| Property          | Value   | Reference |
|-------------------|---|-----------|
| CAS Number        | 88963-39-7  | [2]       |
| Molecular Formula | C <sub>6</sub> H <sub>4</sub> Cl <sub>3</sub> N                                       | [3]       |
| Molecular Weight  | 196.46 g/mol  | [3]       |
| Appearance        | White to light yellow crystalline solid   | [4]       |
| Boiling Point     | 261.4°C at 760 mmHg   | [1]       |
| Density           | 1.54 g/cm <sup>3</sup>  | [1]       |
| Solubility        | Insoluble in water; Soluble in ethanol, ether, carbon disulfide, and petroleum ether. | [4]       |
| Storage           | Store at 2-8°C, protected from light, under an inert gas.                             | [1]       |

The low water solubility is characteristic of polychlorinated aromatic compounds. Its solubility in common organic solvents facilitates its use in a wide range of reaction media. The recommended storage conditions highlight its potential sensitivity to light and air, a common trait for anilines which can oxidize and darken over time.

## Synthesis and Mechanistic Considerations

The synthesis of a specific isomer like **2,3,6-trichloroaniline** requires careful control of reaction conditions to achieve the desired regioselectivity. Direct chlorination of aniline is difficult to control and typically yields the 2,4,6-isomer as the major product due to the strong ortho- and para-directing nature of the amino group.<sup>[5][6]</sup>

A documented method for synthesizing **2,3,6-trichloroaniline** involves the treatment of a precursor with sulfuric acid. One such synthesis route achieves a 65% yield by heating the appropriate starting material with sulfuric acid for three hours.<sup>[3][7]</sup> While the specific precursor for this reaction is not detailed in the available literature, it likely involves a rearrangement or a substitution reaction on a pre-functionalized aniline derivative where the chlorine atoms are already in place or are directed to the 2,3,6 positions by other guiding groups that are subsequently removed.

## General Workflow for Isomer-Specific Synthesis

The synthesis of less common isomers often involves multi-step processes. A conceptual workflow, drawing parallels from the synthesis of related compounds like 2,6-dichloroaniline, might involve the following stages.<sup>[8]</sup>

Caption: Conceptual workflow for the multi-step synthesis of a specific chloroaniline isomer.

Causality in Experimental Design:

- **Protection of the Amino Group:** The amino group is highly activating. To prevent over-chlorination and control the position of substitution, it is often protected (e.g., by converting it to an amide). This moderates its activating effect and provides steric bulk.
- **Regioselective Chlorination:** The choice of chlorinating agent and reaction conditions is critical. Different reagents may favor different isomers.

- **Deprotection and Purification:** The protecting group is removed in the final step, and the desired isomer is isolated from byproducts through techniques like crystallization or chromatography, which exploit differences in solubility and polarity.

## Applications in Chemical Synthesis

**2,3,6-Trichloroaniline** is primarily used as an intermediate in the synthesis of a variety of commercial products.<sup>[1]</sup> Its utility stems from the reactivity of the amino group and the influence of the chlorine substituents.

- **Dyes and Pigments:** The amino group can be converted into a diazonium salt, which is a key intermediate in the production of azo dyes. The chlorine atoms on the aromatic ring can enhance the color fastness and stability of the final dye molecule.<sup>[1]</sup>
- **Agrochemicals:** It serves as a building block for certain herbicides and pesticides.<sup>[1]</sup> The specific pattern of chlorination is often crucial for the biological activity of the target agrochemical.
- **Pharmaceuticals:** The trichlorinated aniline scaffold can be incorporated into more complex molecules during the development of new pharmaceutical agents.<sup>[1]</sup>
- **Chemical Research:** It is used as a precursor for synthesizing various organic compounds, enabling the study of reaction mechanisms and pathways involving halogenated aromatic amines.<sup>[1]</sup>

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **2,3,6-trichloroaniline** is not readily available in the search results, data for isomeric trichloroanilines (e.g., 2,3,4- and 2,4,6-trichloroaniline) provide a strong basis for assessing its potential hazards. Chloroanilines as a class are considered toxic.

Potential Hazards (based on isomers):

- **Acute Toxicity:** Toxic if swallowed, in contact with skin, or if inhaled.<sup>[9][10][11]</sup>

- Organ Toxicity: May cause damage to organs (such as the blood and hematopoietic system) through prolonged or repeated exposure.[10][11]
- Environmental Hazard: Very toxic to aquatic life, with long-lasting effects.[12]

#### Recommended Handling Protocols:

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles with side shields, and a lab coat. Work in a well-ventilated area or a chemical fume hood to avoid inhaling dust or vapors.[10][13]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents and acids.[1][6]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Due to its aquatic toxicity, it must not be released into the environment.[14][13]

## Conclusion

**2,3,6-Trichloroaniline** is a significant chemical intermediate whose utility is defined by its unique molecular structure. The asymmetric arrangement of its three chlorine atoms imparts specific chemical properties that are leveraged in the synthesis of dyes, agrochemicals, and pharmaceuticals. A thorough understanding of its physicochemical properties, synthetic challenges, and handling requirements is essential for its safe and effective use in research and industrial applications.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. 2,3,6-Trichloroaniline [myskinrecipes.com]
2. hpc-standards.com [hpc-standards.com]
3. 2,3,6-Trichloroaniline synthesis - chemicalbook [chemicalbook.com]

- 4. Synthesis and Application of 2,4,6-Trichloroaniline\_Chemicalbook [chemicalbook.com]
- 5. A Study on the Synthesis of 2,4,6-Trichloroaniline by Chlorination of Aniline | Semantic Scholar [semanticscholar.org]
- 6. Page loading... [wap.guidechem.com]
- 7. 2,3,6-Trichloroaniline hydrochloride | Benchchem [benchchem.com]
- 8. benchchem.com [benchchem.com]
- 9. 2,3,4-Trichloroaniline | C<sub>6</sub>H<sub>4</sub>Cl<sub>3</sub>N | CID 12464 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. fishersci.com [fishersci.com]
- 11. cpachem.com [cpachem.com]
- 12. datasheets.scbt.com [datasheets.scbt.com]
- 13. echemi.com [echemi.com]
- 14. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [Molecular structure and IUPAC name of 2,3,6-Trichloroaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582215#molecular-structure-and-iupac-name-of-2-3-6-trichloroaniline]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)